

Application Notes and Protocols for In Vivo Experimental Design Using ASR-488

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Compound of Interest

Compound Name: ASR-488

Cat. No.: B10856979

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ASR-488 is a novel small molecule compound that has demonstrated significant potential in the inhibition of bladder cancer growth.^[1] It functions as an activator of the mRNA-binding protein CPEB1 (Cytoplasmic Polyadenylation Element Binding Protein 1), initiating apoptotic signaling in muscle-invasive bladder cancer (MIBC) cells.^[1] This document provides detailed application notes and protocols for the in vivo experimental design using **ASR-488**, targeted towards researchers, scientists, and drug development professionals.

Mechanism of Action

ASR-488 exerts its anti-cancer effects by activating CPEB1, which in turn modulates the translation of key mRNAs involved in cell proliferation and apoptosis.^[1] Pathway enrichment analyses have revealed that **ASR-488** treatment upregulates genes associated with p53 signaling, focal adhesion, and neurotrophin signaling pathways.^[1] Conversely, it downregulates genes involved in DNA replication, mismatch repair, and TGF β signaling.^[1] This multi-faceted mechanism of action makes **ASR-488** a promising candidate for further preclinical and clinical investigation.

Data Presentation

Table 1: In Vitro Efficacy of **ASR-488** in Human Bladder Cancer Cell Lines

Cell Line	IC50 (24h)	IC50 (48h)	IC50 (72h)	Key Findings	Reference
TCCSUP	800 nM	480 nM	450 nM	Significant reduction in cell viability. [2]	[2]
HT1376	1.28 µM	750 nM	850 nM	Induction of apoptosis observed.[2]	[2]

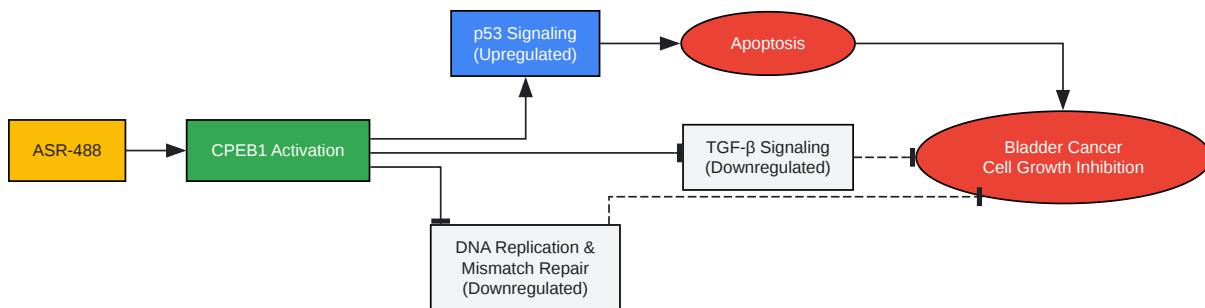
Table 2: In Vivo Efficacy of a Structurally Related Compound (ASR490) in a Colorectal Cancer Xenograft Model

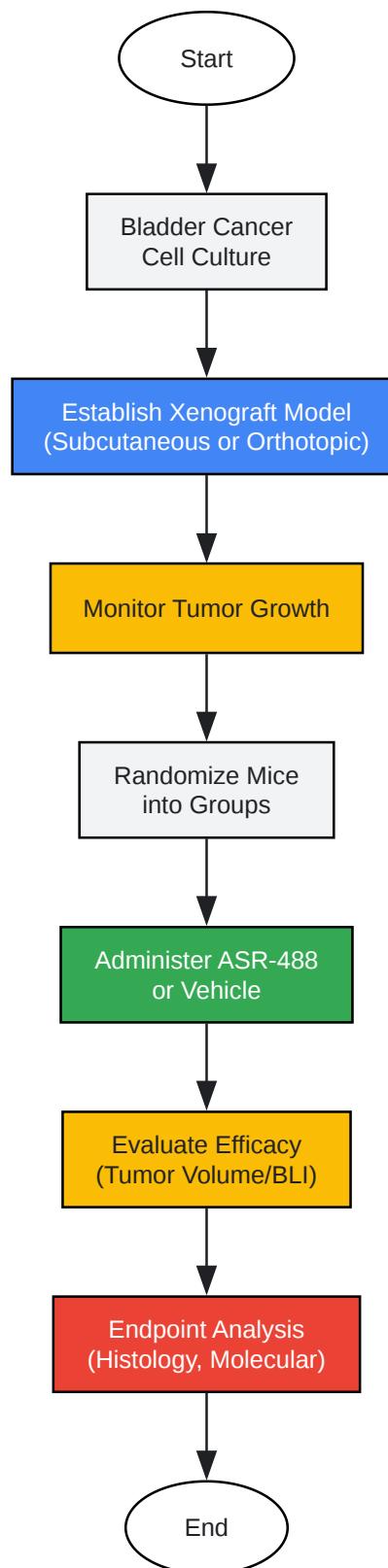
Compound	Dose	Administration Route	Animal Model	Tumor Growth Inhibition	Key Findings	Reference
ASR490	5 mg/kg	Intraperitoneal	nu/nu mice with HCT116 xenografts	Effective suppression of tumor growth.	Downregulation of Notch1 and survival signaling in tumors.	

Note: This data is for a structurally related compound, ASR490, and serves as a starting point for **ASR-488** in vivo study design.

Signaling Pathway

The following diagram illustrates the proposed signaling pathway affected by **ASR-488**.





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References

- 1. ASR488, a novel small molecule, activates an mRNA binding protein, CPEB1, and inhibits the growth of bladder cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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